

# oxolinic acid spectrum coverage vs tetracyclines

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## Compound Focus: Oxolinic Acid

CAS No.: 14698-29-4

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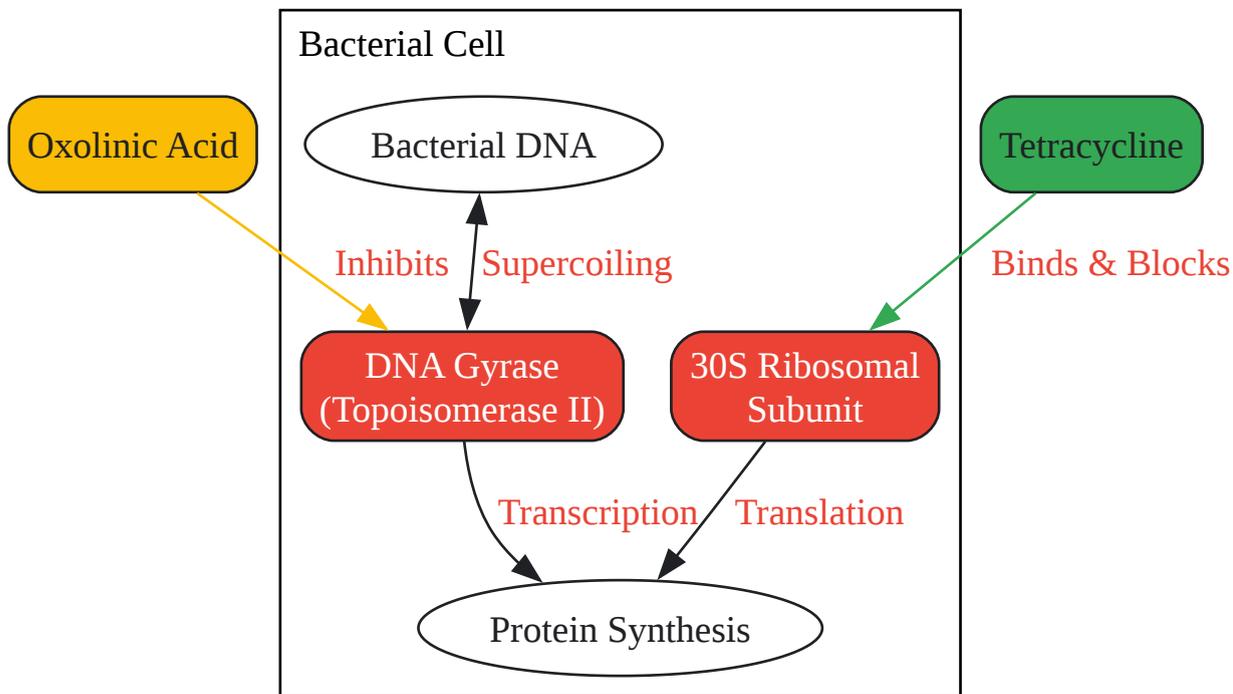
## Antibacterial Spectrum & Properties Comparison

The following table synthesizes data from recent research to provide a direct comparison.

Feature	Oxolinic Acid (First-Generation Quinolone)	Tetracyclines (e.g., Oxytetracycline)
Spectrum Coverage	Primarily <b>Gram-negative</b> bacteria [1] [2] [3]	<b>Broad-spectrum:</b> Gram-positive & Gram-negative bacteria, <i>Chlamydia</i> , mycoplasmas, <i>Rickettsiae</i> [4]
Mechanism of Action	Inhibits bacterial <b>DNA gyrase (topoisomerase II)</b> , blocking DNA replication [2] [3].	Inhibits bacterial <b>protein synthesis</b> by binding to the 30S ribosomal subunit [1].
Commonly Affected Pathogens	<i>Escherichia coli</i> , <i>Pseudomonas aeruginosa</i> , <i>Aeromonas salmonicida</i> (fish pathogen) [2] [5] [3]	Wide range of Gram-positive and Gram-negative bacteria [4]
Primary Use Cases	Aquaculture (fish farming), historical use for human urinary tract infections [1] [2] [5]	Human & veterinary medicine; used in livestock, aquaculture, and for crops [6] [4]

## Mechanism of Action Pathways

The fundamental difference in how these two drug classes act on bacterial cells is illustrated below. **Oxolinic acid** directly targets DNA replication, while tetracyclines disrupt the protein synthesis machinery.



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## Pharmacokinetic Profile in Aquaculture

Pharmacokinetic data reveals significant variations between species, which is critical for designing effective treatment regimens in aquaculture [1] [5].

Species	Bioavailability (%)	Elimination Half-Life (Hours)
<b>Oxolinic Acid</b>		
Atlantic Salmon	21.4 - 40% [1]	10 - 20 h [1]
Atlantic Cod	55% [1]	84 h [1]

Species	Bioavailability (%)	Elimination Half-Life (Hours)
Gilthead Sea Bream	14% [1]	12 h [1]
Lumpfish	Moderate (Cmax: ~2.12 µg/mL) [5]	21 h [5]
<b>Oxytetracycline</b>		
Channel Catfish	~1% [1]	Data not fully available in search results
Common Carp	~0.6% [1]	Data not fully available in search results
Rainbow Trout	~7-9% [1]	Data not fully available in search results

## Analytical Methodologies

For your experimental protocols, here are summaries of common analytical techniques used to detect and quantify these compounds in various matrices.

- **HPLC Analysis in Mussel Shells:** A method for determining OA and OTC in blue mussel shells used a C18 column with a mobile phase of phosphoric acid and acetonitrile. Detection was via fluorescence for OA and UV for OTC. The method was rapid, with retention times of **2.2 minutes for OTC and 6.3 minutes for OA**, and allowed processing of about 20 samples per day [7].
- **LC-MS/MS Analysis in Water and Tissue:** Modern multi-residue analysis often uses Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
  - **Water Analysis:** A large-volume direct-injection (LVDI) UHPLC-MS/MS method can simultaneously analyze 69 antibiotics, including quinolones and tetracyclines, in bottled water. This method achieves low limits of detection (**< 1 ng/L for most compounds**) [6].
  - **Tissue Analysis:** Pharmacokinetic studies in fish (e.g., lumpfish) use LC-MS/MS with internal standards. Samples are homogenized, extracted with acidified acetonitrile, concentrated, and then analyzed. This provides high sensitivity for determining drug concentrations in plasma, muscle, liver, and kidney [5].

## Research Frontiers and Synergies

Current research explores new applications and combinations for these established drugs, particularly through "drug repositioning" [2].

- **Metal Complexes for New Applications:** **Oxolinic acid** can form complexes with rare-earth metal ions (e.g.,  $Y^{3+}$ ,  $Sm^{3+}$ ,  $Eu^{3+}$ ). These complexes have shown **DNA-binding affinity** and **cytotoxic activity** against human cancer cell lines (e.g., breast and colon adenocarcinoma), opening a potential pathway for their use as anticancer agents [2].
- **Simultaneous Environmental Monitoring:** Advanced analytical methods are being developed to monitor both drug classes in the environment simultaneously. This is crucial for understanding the ecological impact and spread of antibiotic resistance [6].

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**Address:** Ontario, CA 91761, United States

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